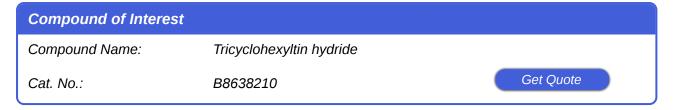


An In-depth Technical Guide to Tricyclohexyltin Hydride (CAS: 6056-50-4)

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Tricyclohexyltin hydride, with the CAS number 6056-50-4, is an organotin compound that serves as a highly effective and selective reducing agent in organic synthesis. Its utility is most pronounced in radical-mediated reactions, where it functions as a hydrogen atom donor. This guide provides a comprehensive overview of its chemical properties, synthesis, spectroscopic data, key applications with experimental details, and safety information.

Chemical and Physical Properties

Tricyclohexyltin hydride is a viscous, colorless liquid at room temperature. Its physical and chemical properties are summarized in the table below.



Property	Value	Reference
CAS Number	6056-50-4	[1]
Molecular Formula	C18H34Sn	[1][2]
Molecular Weight	369.17 g/mol	[1][2]
Appearance	Viscous colorless liquid	[2]
Boiling Point	129 °C at 0.05 mmHg	[1]
Specific Gravity	1.26	[1]
Refractive Index	1.5409	[1]
Flash Point	105 °C	[1]
Solubility	Insoluble in water. Soluble in many organic solvents.	
Hydrolytic Sensitivity	Reacts slowly with moisture/water.	[1]

Spectroscopic Data

A summary of the key spectroscopic data for the characterization of **tricyclohexyltin hydride** is provided below.

Technique	Data	Reference
¹H NMR (CDCl₃)	δ 5.29 (s, 1H, Sn-H), 2.82-1.39 (br s, 33H, cyclohexyl)	[2]
¹³ C NMR (CDCl ₃)	δ 31.56, 27.57, 25.62, 24.37	[2]
¹¹⁹ Sn NMR (CDCl ₃)	δ -92.8 ppm	[2]

Synthesis

Tricyclohexyltin hydride can be reliably synthesized from the corresponding hydroxide. A detailed experimental protocol is provided below.



Experimental Protocol: Synthesis from Tricyclohexyltin Hydroxide

Reaction: $(C_6H_{11})_3SnOH + NaBH_4 \rightarrow (C_6H_{11})_3SnH$

Materials:

- Tricyclohexyltin hydroxide (Cyhexatin)
- Sodium borohydride (NaBH₄)
- · Diethyl ether
- Water
- Magnesium sulfate (MgSO₄)
- Nitrogen gas (for inert atmosphere)

Procedure:[2]

- In a 1 L three-necked flask equipped with a stirrer and under a nitrogen atmosphere, a mixture of 400 mL of diethyl ether and water (1:1 ratio) is cooled to 0 °C.
- Sodium borohydride (3 g, 79.4 mmol) is carefully added to the cooled mixture.
- Tricyclohexyltin hydroxide (30 g, 62.2 mmol) is then added portion-wise.
- An additional 100 mL of diethyl ether is added, and the reaction mixture is stirred at room temperature for 48 hours.
- After the reaction is complete, the organic layer is separated.
- The organic layer is dried over anhydrous magnesium sulfate.
- The solvent is removed under reduced pressure.



 The crude product is purified by distillation under high vacuum to yield tricyclohexyltin hydride as a colorless oil.

Expected Yield: 81%[2]

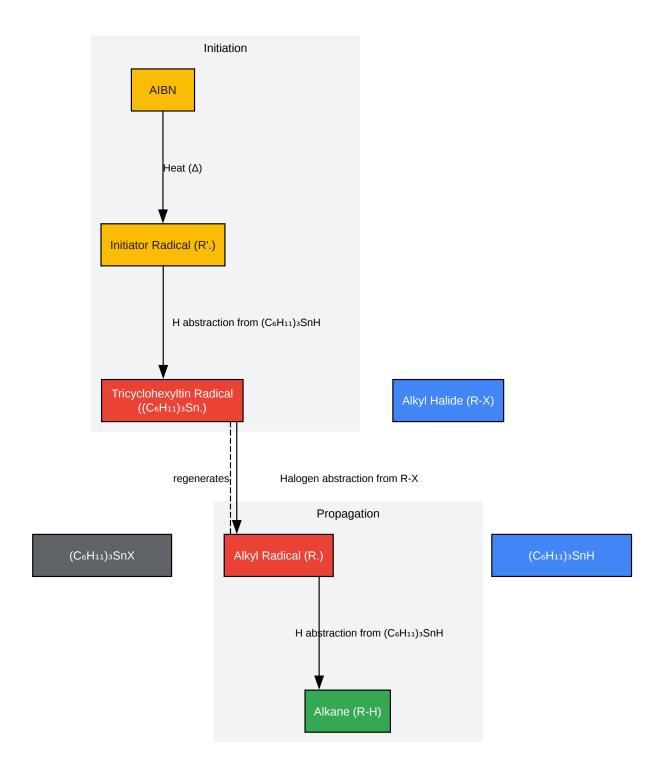
Core Applications and Mechanisms

Tricyclohexyltin hydride is a valuable reagent in radical chemistry, primarily for dehalogenation, deoxygenation, and hydrostannylation reactions. These reactions are typically initiated by the thermal decomposition of azobisisobutyronitrile (AIBN).

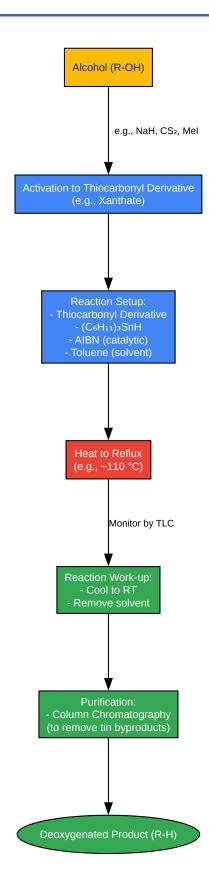
Radical Dehalogenation of Alkyl Halides

This reaction involves the replacement of a halogen atom with a hydrogen atom. The general mechanism is a radical chain process.









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